

Physicochemical characteristics of 4-Methyl-3-pentenoic acid

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Compound of Interest

Compound Name: 4-Methyl-3-pentenoic acid

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An In-Depth Technical Guide to the Physicochemical Characteristics of **4-Methyl-3-pentenoic Acid**

For researchers, scientists, and drug development professionals, a thorough understanding of a molecule's physicochemical properties is fundamental to its application, from predicting its behavior in a biological system to designing its synthesis and formulation. This guide provides a detailed examination of **4-Methyl-3-pentenoic acid**, a methyl-branched short-chain fatty acid.^{[1][2]} Also known by its synonym, Pyroterebic acid, this compound serves as a valuable intermediate in chemical synthesis and finds applications in the cosmetics and fragrance industry.^[3]

Core Molecular and Physical Properties

4-Methyl-3-pentenoic acid is a colorless liquid at room temperature.^[3] Its core identity is defined by its chemical structure and fundamental properties, which dictate its reactivity, solubility, and interaction with other molecules. The CAS number for this compound is 504-85-8.^{[1][3][4]}

Chemical Structure:

Caption: Workflow for Boiling Point Determination.

B. Determination of Acid Dissociation Constant (pKa)

The pKa value is a measure of the acidity of the carboxylic acid group, which is crucial for understanding its behavior in different pH environments, a key factor in drug development and formulation.

Protocol: Potentiometric Titration

- Sample Preparation: Accurately weigh a sample of **4-Methyl-3-pentenoic acid** and dissolve it in a known volume of deionized water.
- Titration Setup: Place the solution in a beaker with a calibrated pH electrode and a magnetic stirrer.
- Titration: Slowly add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, known increments. The base neutralizes the carboxylic acid.
- Data Collection: Record the pH of the solution after each addition of the titrant.
- Analysis: Plot the pH versus the volume of NaOH added. The pKa is the pH at the half-equivalence point, where exactly half of the acid has been neutralized. At this point, the concentrations of the acid and its conjugate base are equal, providing a direct measure of the dissociation constant.

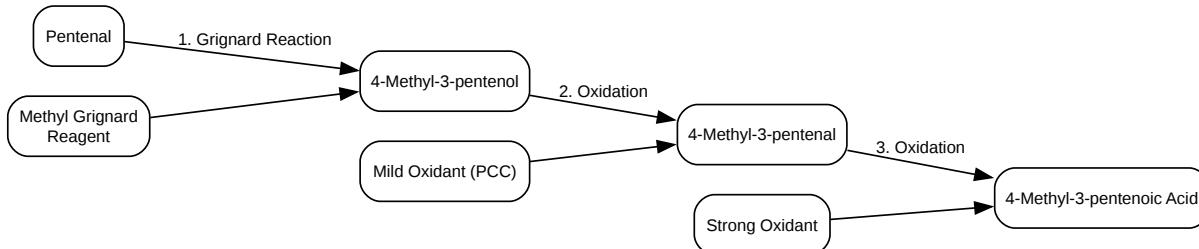
Caption: Workflow for pKa Determination via Titration.

Synthesis Pathway

Understanding the synthesis of **4-Methyl-3-pentenoic acid** is vital for its production and for developing analogs. A common laboratory-scale synthesis involves a multi-step process. [3]

- Grignard Reaction: The synthesis begins with the reaction of pentenal with a methyl Grignard reagent (e.g., methylmagnesium bromide). The nucleophilic methyl group attacks the electrophilic carbonyl carbon of the aldehyde, forming the alcohol 4-methyl-3-pentenol after an acidic workup.
- First Oxidation: The resulting secondary alcohol is then oxidized to the corresponding aldehyde, 4-methyl-3-pentenal, using a mild oxidizing agent like pyridinium chlorochromate (PCC).

- Second Oxidation: Finally, the aldehyde is oxidized to the carboxylic acid, **4-Methyl-3-pentenoic acid**, using a stronger oxidizing agent, often in the presence of an acid. [3]



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Caption: General Synthesis Workflow for **4-Methyl-3-pentenoic Acid**.

Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety and maintain the integrity of the compound.

- Hazards: **4-Methyl-3-pentenoic acid** is irritating to the skin and eyes. [3] Direct contact should be avoided.
- Handling: All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. [3][5] Appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles, must be worn. [3][5][6]* Storage: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated place. [3][5][6] Recommended storage temperatures are often between 2-8°C. [3]

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